

# m-Chlorophenylphenyldichlorosilane: Technical Specifications & Application Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>m</i> -Chlorophenylphenyldichlorosilane
CAS No.:	36964-84-8
Cat. No.:	B14669880

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## Executive Summary

**m-Chlorophenylphenyldichlorosilane** (Formula:

; MW: 287.64 g/mol ) is an asymmetric organosilicon intermediate characterized by high electrophilicity at the silicon center. Unlike symmetrical silanes, its structure—featuring a phenyl group, a meta-chlorophenyl moiety, and two hydrolyzable chlorine atoms—offers a unique balance of steric bulk and electronic withdrawal. This compound serves as a critical building block in materials science (high-refractive-index polysiloxanes) and medicinal chemistry (silicon bioisosteres).

This guide provides a rigorous technical analysis of its physicochemical properties, synthesis protocols, and downstream applications, designed for researchers requiring high-purity integration of organosilanes into complex scaffolds.

## Part 1: Chemical Identity & Physicochemical Properties[1]

## Core Specifications

Parameter	Technical Specification
IUPAC Name	Dichloro(3-chlorophenyl)(phenyl)silane
Molecular Formula	
Molecular Weight	287.64 g/mol
Physical State	Colorless to pale yellow fuming liquid
Boiling Point	~305–310°C (Estimated at 760 mmHg); typically distilled under vacuum
Density	~1.28–1.32 g/mL (25°C)
Solubility	Soluble in aprotic solvents (DCM, Toluene, THF); Reacts violently with water/alcohols
Stability	Moisture sensitive; Hydrolyzes to release HCl gas

## Structural Analysis

The molecule features a tetrahedral silicon center bonded to two chlorine atoms and two aryl groups.

- The meta-Chlorophenyl Group: Introduces electronic asymmetry and lipophilicity without the steric hindrance associated with ortho-substitution.
- The Dichloro Functionality ( SiCl2 ): Acts as a bifunctional handle, allowing for polymerization (forming linear chains) or heterocyclization.

## Part 2: Synthesis & Manufacturing Protocol

### Synthetic Route: Grignard Coupling

The most reliable synthesis involves the controlled nucleophilic substitution of phenyltrichlorosilane (

) with 3-chlorophenylmagnesium bromide. This route minimizes the formation of the tri-substituted byproduct.

## Reagents & Setup

- Precursor: Phenyltrichlorosilane ( ) [Anhydrous].
- Reagent: 3-Chlorophenylmagnesium bromide (1.0 M in THF).
- Solvent: Anhydrous Diethyl Ether ( ) or THF.
- Atmosphere: Dry Nitrogen or Argon (Schlenk line technique).

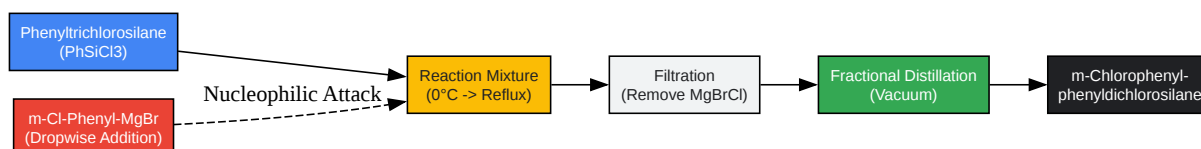
## Step-by-Step Methodology

- Inerting: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and magnetic stir bar. Flush with Argon.
- Charge: Add (1.0 equiv) and anhydrous ether to the flask. Cool to 0°C.
- Addition: Add 3-chlorophenylmagnesium bromide (0.95 equiv) dropwise over 2 hours. Note: Using a slight deficit of Grignard prevents over-alkylation to the monochloro species.
- Reflux: Allow the mixture to warm to room temperature, then reflux gently for 4–6 hours to ensure completion.
- Filtration: Cool the mixture. Precipitate salts are removed via filtration under inert gas (using a Schlenk frit).
- Purification:
  - Remove solvent under reduced pressure.

- Perform fractional vacuum distillation. The product will distill at a higher temperature than unreacted

but lower than the disubstituted byproduct.

## Synthesis Workflow Diagram



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Figure 1: Controlled Grignard synthesis pathway for asymmetric dichlorosilane production.

## Part 3: Reactivity & Applications

### Mechanism: Hydrolysis & Condensation

Upon exposure to moisture or in controlled polymerization, the Si-Cl bonds undergo hydrolysis to form silanols (

), which immediately condense to form siloxane linkages (

).

- Reactivity:
- Condensation:

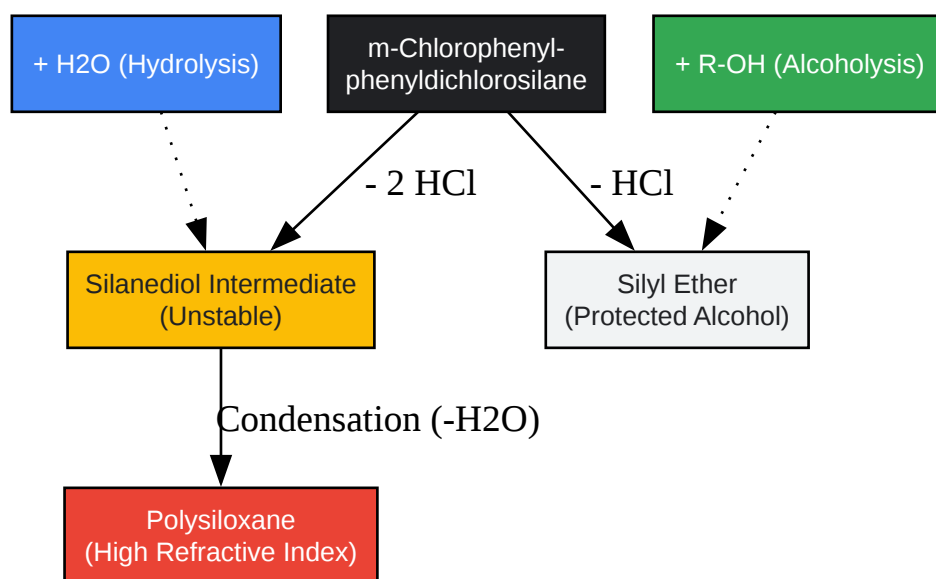
This reactivity is exploited to create polysiloxanes with high refractive indices due to the dense electron clouds of the phenyl and chlorophenyl rings.

### Application in Drug Development: The "Silicon Switch"

In medicinal chemistry, silicon is increasingly used as a bioisostere for carbon (C-Si switch).

- Lipophilicity: The -chlorophenylphenyldichlorosilane moiety introduces significant lipophilicity (increase), improving blood-brain barrier (BBB) penetration.
- Metabolic Stability: The bulky silyl center can block metabolic attack at adjacent positions, extending the half-life ( ) of therapeutic candidates.
- Workflow: This dichlorosilane is typically converted to a silanediol (protease inhibitors) or used to close rings in novel heterocycles.

## Reactivity Flowchart



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Figure 2: Divergent reactivity pathways: Hydrolysis leading to polymers vs. Alcoholysis for protection/derivatization.

## Part 4: Safety & Handling (E-E-A-T)

Warning: This compound is a Corrosive Liquid and a Lachrymator.

- HCl Generation: Upon contact with moist air, it releases hydrogen chloride gas. All transfers must occur in a fume hood.
- PPE: Neoprene gloves, chemical splash goggles, and a face shield are mandatory.
- Storage: Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place. Caps must be sealed with Parafilm or Teflon tape to prevent moisture ingress.

## References

- NIST Mass Spectrometry Data Center. (n.d.). o-Chlorophenylphenyldichlorosilane (Isomer Analog Data).<sup>[1][2][3][4]</sup> National Institute of Standards and Technology. Retrieved from [\[Link\]](#)(Note: Used for MW/Formula verification of the isomer class).
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## Sources

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- 2. Silane, trichloro(4-chlorophenyl)- (CAS 825-94-5) - Chemical & Physical Properties by Cheméo [\[cheméo.com\]](#)
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- [4. Silane, dichlorodiphenyl- \(CAS 80-10-4\) - Chemical & Physical Properties by Cheméo \[cheméo.com\]](#)
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